

Best practices for handling and diluting AG-1909 for experiments

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Compound of Interest

Compound Name: AG-1909

Cat. No.: B605001

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Technical Support Center: AG-1909 (REGN1908-1909)

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and diluting the **AG-1909** antibody cocktail for experimental use. **AG-1909** is a 1:1 mixture of two fully human IgG4 monoclonal antibodies, REGN1908 and REGN1909, that target the major cat allergen, Fel d 1.^{[1][2][3]}

Frequently Asked Questions (FAQs)

Q1: What is the formulation of the **AG-1909** antibody cocktail?

A: The **AG-1909** cocktail is supplied as two separate lyophilized powders, REGN1908 and REGN1909.^{[1][4]} After reconstitution of each vial with sterile water, the resulting solution for each antibody contains histidine, polysorbate 80, and sucrose at a pH of 5.8.^{[1][4]} The two solutions are then mixed in a 1:1 ratio to create the final **AG-1909** cocktail.^[1]

Q2: How should I reconstitute lyophilized **AG-1909**?

A: Before reconstitution, it is recommended to centrifuge the vials of lyophilized antibody to ensure the powder is at the bottom of the tube.^{[5][6]} Reconstitute each vial (REGN1908 and REGN1909) separately with sterile, distilled water to a final concentration of 100 mg/mL.^[1]

After individual reconstitution, the two antibody solutions should be mixed in a 1:1 ratio to obtain the final **AG-1909** cocktail.[1]

Q3: What are the recommended storage conditions for **AG-1909**?

A:

- **Lyophilized Form:** Lyophilized antibodies are very stable and can be stored at -20°C or -80°C for several years.[5][7] For short-term storage before reconstitution, 4°C is also acceptable.[8][9]
- **Reconstituted Solution:** For long-term storage, it is advisable to aliquot the reconstituted antibody cocktail into small, single-use volumes and store them at -20°C or -80°C.[8][10] To prevent damage from repeated freeze-thaw cycles, the addition of a cryoprotectant like glycerol to a final concentration of 50% can be considered, which will keep the solution liquid at -20°C.[8] For short-term use (less than one week), the reconstituted antibody can be stored at 4°C.[5] Avoid using frost-free freezers as they can cause temperature fluctuations that may damage the antibody.[8][9]

Q4: What is the mechanism of action of **AG-1909**?

A: **AG-1909** is a passive immunotherapy that works by blocking the activity of the major cat allergen, Fel d 1.[11] The two monoclonal antibodies in the cocktail, REGN1908 and REGN1909, bind to distinct epitopes on the Fel d 1 protein.[1] This binding prevents Fel d 1 from cross-linking IgE antibodies on the surface of mast cells and basophils, thereby inhibiting their degranulation and the release of inflammatory mediators like histamine.[1][12]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Reduced or no antibody activity in an in vitro assay.	Improper storage leading to antibody degradation.	Ensure the antibody has been stored at the recommended temperature and protected from freeze-thaw cycles. [13] Use a fresh aliquot for the experiment.
Incorrect antibody dilution.	Titrate the antibody to determine the optimal concentration for your specific assay.	
Contaminated reagents or buffers.	Use fresh, sterile buffers and reagents. Ensure no preservatives like sodium azide are present if they interfere with the assay (e.g., with HRP-conjugated antibodies). [10]	
High background in an immunoassay.	Non-specific binding of the antibody.	Increase the number and duration of wash steps. [14] Optimize the concentration of blocking agents (e.g., BSA) in your buffers. [15]
Secondary antibody cross-reactivity.	Run a control with only the secondary antibody to check for non-specific binding. [16]	
Too much antibody used.	Reduce the concentration of the primary and/or secondary antibody. [14]	
Precipitation or aggregation of the antibody solution.	Multiple freeze-thaw cycles.	Aliquot the antibody into single-use vials after reconstitution to minimize freeze-thaw cycles. [10]

Incorrect buffer conditions.	Ensure the antibody is in a suitable buffer for storage and experimental use. The formulation buffer for AG-1909 is at pH 5.8. [1]	
Inconsistent results between experiments.	Variability in pipetting.	Use calibrated pipettes and ensure accurate and consistent pipetting, especially when preparing dilutions and antibody cocktails. [17]
Differences in cell culture conditions.	Maintain consistent cell culture conditions, including cell density and passage number, for cellular assays.	
Expired reagents.	Check the expiration dates of all reagents, including the antibodies and detection reagents. [18]	

Quantitative Data Summary

Table 1: Pharmacokinetic Parameters of REGN1908 and REGN1909 after a Single Subcutaneous Dose[\[2\]](#)[\[3\]](#)

Parameter	150 mg Dose	300 mg Dose	600 mg Dose
REGN1908			
C _{max} (mg/L)	10.1	21.5	46.4
T _{max} (days)	8.0	7.0	8.0
AUC (daymg/L)	227	487	1080
REGN1909			
C _{max} (mg/L)	8.6	17.8	39.1
T _{max} (days)	8.0	7.0	8.0
AUC (daymg/L)	148	316	711

C_{max}: Maximum serum concentration; T_{max}: Time to reach maximum concentration; AUC: Area under the concentration-time curve.

Experimental Protocols

Protocol 1: Reconstitution and Dilution of AG-1909 for In Vitro Experiments

- Preparation:
 - Bring the lyophilized vials of REGN1908 and REGN1909 to room temperature.
 - Briefly centrifuge the vials at 12,000 x g for 20 seconds to pellet the lyophilized powder.[\[5\]](#)
- Reconstitution:
 - Aseptically add the required volume of sterile, distilled water to each vial to achieve a concentration of 100 mg/mL.[\[1\]](#)
 - Gently swirl the vials to dissolve the contents. Avoid vigorous shaking or vortexing to prevent protein denaturation.[\[6\]](#)
- Preparation of **AG-1909** Cocktail:

- In a sterile tube, combine equal volumes of the reconstituted REGN1908 and REGN1909 solutions to create a 1:1 antibody cocktail.[\[1\]](#)
- Dilution for Cell-Based Assays:
 - Perform serial dilutions of the **AG-1909** cocktail in your cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
 - The optimal concentration should be determined empirically for each specific assay.

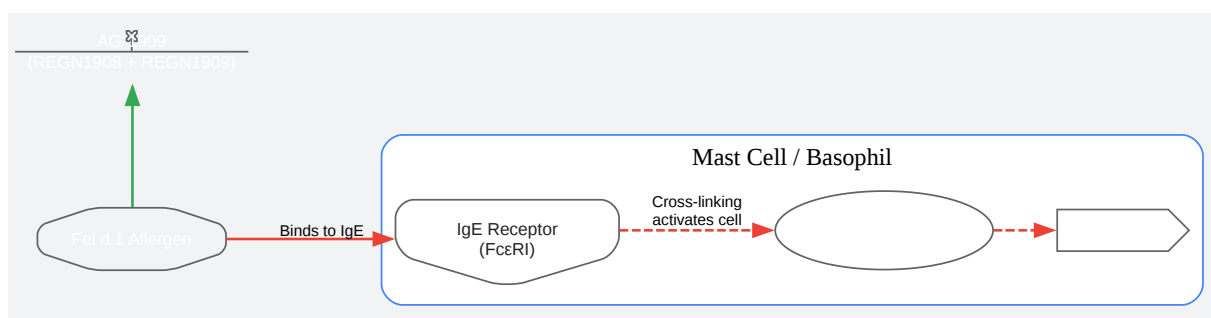
Protocol 2: In Vitro Mast Cell Degranulation Assay

This protocol is a general guideline for assessing the inhibitory effect of **AG-1909** on Fel d 1-induced mast cell degranulation.

- Cell Culture:
 - Culture a suitable mast cell line (e.g., RBL-2H3) in the recommended growth medium.
- Sensitization:
 - Sensitize the mast cells with IgE specific for Fel d 1 by incubating them with the IgE overnight.
- Treatment:
 - Wash the sensitized cells to remove unbound IgE.
 - Pre-incubate the cells with various concentrations of the **AG-1909** cocktail for a specified period (e.g., 1 hour). Include a vehicle control (culture medium without **AG-1909**).
- Stimulation:
 - Challenge the cells with Fel d 1 allergen to induce degranulation. Include a negative control (no Fel d 1) and a positive control (Fel d 1 without **AG-1909**).
- Measurement of Degranulation:
 - Collect the cell culture supernatant.

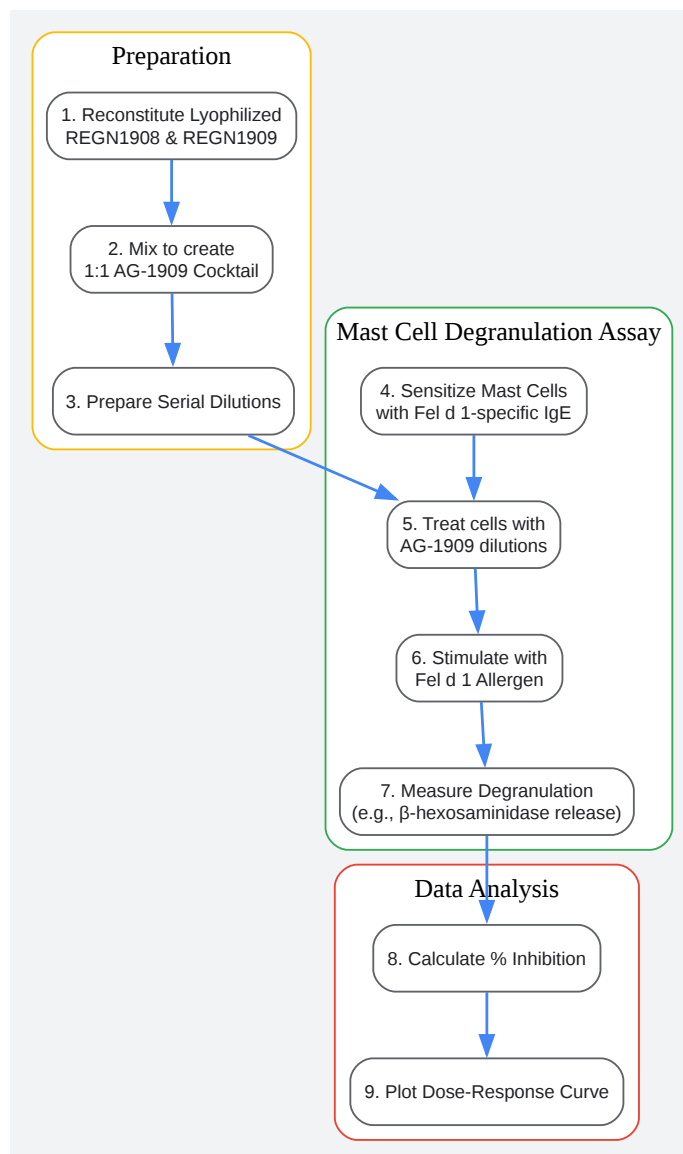
- Measure the release of a degranulation marker, such as β -hexosaminidase or tryptase, using a colorimetric assay kit.[19][20]
- Quantify the amount of released marker by measuring the absorbance at the appropriate wavelength using a microplate reader.
- Data Analysis:
 - Calculate the percentage of degranulation inhibition for each concentration of **AG-1909** compared to the positive control.
 - Plot the results to determine the dose-response relationship and the IC₅₀ value of **AG-1909**.

Visualizations



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Caption: Mechanism of action of **AG-1909** in preventing allergic response.



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Caption: Workflow for in vitro mast cell degranulation assay with **AG-1909**.

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References

- 1. REGN1908-1909 monoclonal antibodies block Fel d 1 in cat allergic subjects: Translational pharmacokinetics and pharmacodynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. REGN1908-1909 monoclonal antibodies block Fel d 1 in cat allergic subjects: Translational pharmacokinetics and pharmacodynamics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 5. Reconstitution & Storage Instructions | Aviva Systems Biology | Avivasysbio.com [avivasysbio.com]
- 6. agrisera.com [agrisera.com]
- 7. Antibody Storage and Antibody Shelf Life [labome.com]
- 8. sysy-histosure.com [sysy-histosure.com]
- 9. sysy.com [sysy.com]
- 10. neobiotechnologies.com [neobiotechnologies.com]
- 11. REGN1908/1909 prevented cat allergen-induced asthma [aaaaai.org]
- 12. An update on molecular cat allergens: Fel d 1 and what else? Chapter 1: Fel d 1, the major cat allergen - PMC [pmc.ncbi.nlm.nih.gov]
- 13. precisionantibody.com [precisionantibody.com]
- 14. antibody-creativebiolabs.com [antibody-creativebiolabs.com]
- 15. Immunoprecipitation Troubleshooting | Antibodies.com [antibodies.com]
- 16. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 17. cytometry.org [cytometry.org]
- 18. biocompare.com [biocompare.com]
- 19. sigmaaldrich.com [sigmaaldrich.com]
- 20. benchchem.com [benchchem.com]
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